

Applications of 2-Methoxyheptane in Green Chemistry: A Review of Current Knowledge

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Compound of Interest

Compound Name: 2-Methoxyheptane

Cat. No.: B14605856

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Introduction

2-Methoxyheptane is a chemical compound with the molecular formula $C_8H_{18}O$.^[1] While interest in green and sustainable chemistry has led to the investigation of various ethers as potential green solvents, a comprehensive review of publicly available scientific literature and chemical databases reveals a significant lack of specific applications for **2-methoxyheptane** in this context. This document summarizes the available information on **2-methoxyheptane** and provides context by comparing it with established green solvents.

Physicochemical Properties and Safety Data

A key aspect of green chemistry is the selection of solvents with favorable environmental, health, and safety profiles. The known properties of **2-methoxyheptane** are summarized below. It is important to note that comprehensive toxicological and environmental fate data for **2-methoxyheptane** are not readily available.

Property	Value	Reference
Molecular Formula	C8H18O	[1]
Molecular Weight	130.23 g/mol	[1]
IUPAC Name	2-methoxyheptane	[1]
CAS Number	57858-34-1	[1]
XLogP3	2.8	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	5	[1]

Safety Information: A safety data sheet for a related, more complex molecule containing a methoxyheptane moiety indicates that it is harmful if inhaled and toxic to aquatic life with long-lasting effects. While this does not directly describe the properties of **2-methoxyheptane** itself, it suggests that ethers of this nature may not be environmentally benign.

Potential Application as a Fuel Additive

While its application as a green solvent is not documented, a structurally similar compound, 2-methoxy-2-methylheptane (MMH), has been identified as a potential fuel additive for cleaner combustion.[2] This suggests a possible area of investigation for **2-methoxyheptane** in the field of biofuels or as an additive to improve the combustion efficiency and reduce emissions of conventional fuels.

Illustrative Application Notes for a Green Ether Solvent: 2-Methyltetrahydrofuran (2-MeTHF)

To provide an example of the detailed information available for an established green solvent, the following application notes for 2-Methyltetrahydrofuran (2-MeTHF) are presented. Please note that this information does not apply to **2-methoxyheptane**.

2-MeTHF is a bio-based solvent derived from renewable resources and is recognized as a greener alternative to solvents like tetrahydrofuran (THF) and dichloromethane.[3]

Properties of 2-Methyltetrahydrofuran (2-MeTHF)

Property	Value
Source	Bio-based (from levulinic acid)
Boiling Point	~80 °C
Water Solubility	Limited miscibility
Peroxide Formation	Lower tendency than THF
Key Advantages	Higher boiling point and wider liquid range than THF, improved stability, and lower water miscibility allowing for easier separation.[4]

Application: Extraction of Bioactive Compounds

2-MeTHF has been successfully used for the extraction of natural products. For instance, it has been shown to be a promising solvent for the extraction of limonene from orange peel residues, outperforming hexane in extraction yield.[3]

Experimental Protocol: Solid-Liquid Extraction of Limonene from Orange Peels using 2-MeTHF

Objective: To extract limonene from dried orange peels using 2-MeTHF as a green solvent.

Materials:

- Dried and ground orange peels
- 2-Methyltetrahydrofuran (2-MeTHF), analytical grade
- Anhydrous sodium sulfate
- Round-bottom flask
- Reflux condenser

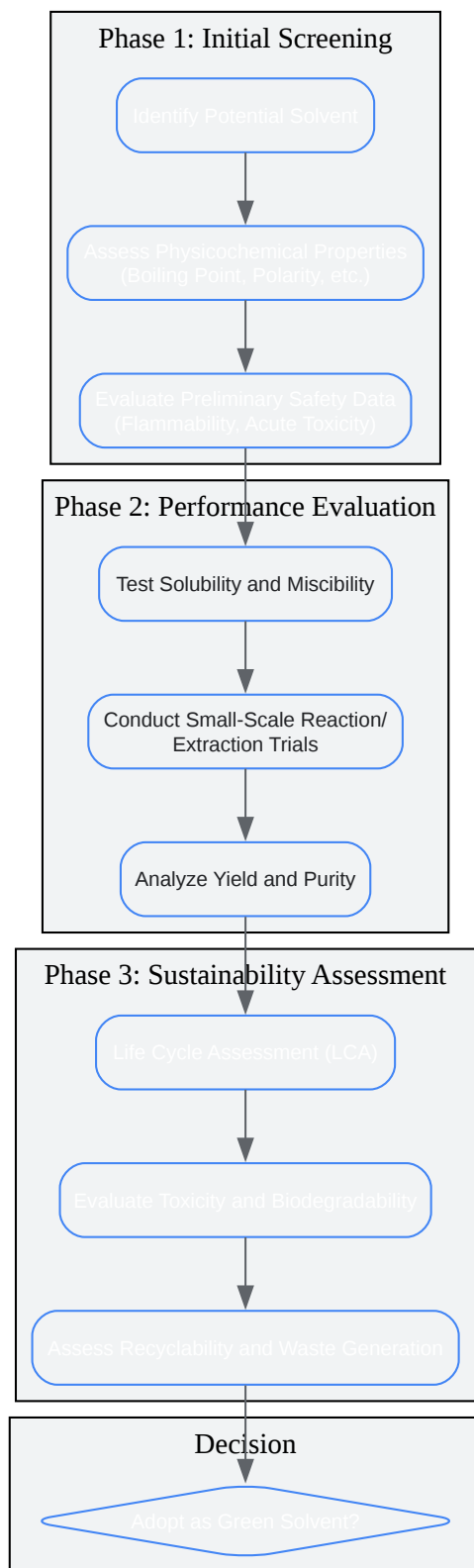
- Heating mantle
- Magnetic stirrer and stir bar
- Filter paper and funnel
- Rotary evaporator
- Gas chromatograph with a flame ionization detector (GC-FID) for analysis

Procedure:

- Place 10 g of dried, ground orange peels into a 250 mL round-bottom flask.
- Add 100 mL of 2-MeTHF to the flask along with a magnetic stir bar.
- Set up the flask for reflux with a condenser and place it in a heating mantle.
- Heat the mixture to a gentle reflux and maintain for 2 hours with continuous stirring.
- Allow the mixture to cool to room temperature.
- Filter the mixture through filter paper to separate the orange peel solids from the 2-MeTHF extract.
- Wash the solid residue with an additional 20 mL of 2-MeTHF and combine the filtrates.
- Dry the combined extract over anhydrous sodium sulfate to remove any residual water.
- Decant the dried extract into a pre-weighed round-bottom flask.
- Remove the 2-MeTHF using a rotary evaporator at 40 °C under reduced pressure.
- Weigh the flask containing the crude limonene extract to determine the yield.
- Analyze the composition of the extract using GC-FID to quantify the limonene content.

Workflow for Green Solvent Selection

The selection of a green solvent is a critical step in designing sustainable chemical processes. The following diagram illustrates a general workflow for evaluating a potential green solvent.



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